

Personal protective equipment for handling 4-(Methylthio)phenyl isothiocyanate

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Compound of Interest

Compound Name: 4-(Methylthio)phenyl
isothiocyanate

Cat. No.: B098117

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Essential Safety and Handling Guide for 4-(Methylthio)phenyl isothiocyanate

This guide provides critical safety protocols, operational procedures, and disposal plans for the handling of **4-(Methylthio)phenyl isothiocyanate** (CAS No. 15863-41-9) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this compound.

Immediate Safety and Hazard Information

4-(Methylthio)phenyl isothiocyanate is a hazardous chemical that requires stringent safety measures. It is classified as acutely toxic if swallowed and causes severe skin burns and serious eye damage.^{[1][2][3]} Adherence to the following guidelines is mandatory to minimize exposure and ensure personal safety.

Hazard Classifications:

- Acute Toxicity, Oral (Category 3)^[2]
- Skin Corrosion/Irritation (Category 1B)^[1]
- Serious Eye Damage/Eye Irritation (Category 1)^[1]

Signal Word: Danger[1][2]

Hazard Statements:

- H301: Toxic if swallowed.[2][3]
- H314: Causes severe skin burns and eye damage.[1]
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]

Quantitative Data Summary

The following table summarizes key quantitative data for **4-(Methylthio)phenyl isothiocyanate**.

Property	Value	Source
Molecular Formula	C ₈ H ₇ NS ₂	[1]
Molecular Weight	181.28 g/mol	[2]
CAS Number	15863-41-9	[2]
Melting Point	54-58 °C	[2]
Boiling Point	127-128 °C at 1 mmHg	[2]
Flash Point	113 °C (235.4 °F) - closed cup	[2]
Storage Class	6.1C (Combustible, acute toxic Cat. 3)	[2]

Operational Plan: Handling Procedures

A systematic approach is crucial when working with **4-(Methylthio)phenyl isothiocyanate**. All handling must be performed within a certified chemical fume hood.[4][5]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times. The following table details the required equipment.

Protection Type	Specifications	Rationale
Eye/Face Protection	Safety glasses with side-shields and a face shield.	Protects against splashes and vapors that can cause severe eye damage. [2] [4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene), lab coat, and closed-toe shoes.	Prevents skin contact, which can cause severe burns and irritation. [2] [4] [6]
Respiratory Protection	A NIOSH/MSHA-approved respirator with Type P3 (EN 143) cartridges is required when vapors or aerosols may be generated. [2] [4]	Protects against inhalation of toxic and irritating vapors.

Step-by-Step Handling Protocol

Preparation:

- Thoroughly review this Safety Data Sheet (SDS) before beginning any work.
- Ensure a chemical fume hood is operational and certified.[\[4\]](#)[\[5\]](#)
- Verify that an eyewash station and safety shower are accessible and unobstructed.[\[5\]](#)[\[6\]](#)
- Assemble all necessary materials and equipment inside the fume hood to minimize movement.

Handling:

- Wear all required PPE before entering the designated work area.
- Conduct all weighing, transferring, and handling of the compound exclusively within the fume hood.[\[7\]](#)[\[8\]](#)

- Avoid generating dust or aerosols.
- Keep the container tightly closed when not in use.[6]
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[6]

Emergency Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[6][9]
- Skin Contact: Immediately remove all contaminated clothing and shoes.[6][9] Flush the affected skin area with plenty of water for at least 15 minutes. Seek immediate medical attention.[6][9]
- Inhalation: Move the individual to fresh air immediately.[6][9] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[6][9]
- Ingestion: Do NOT induce vomiting.[6][10] If the person is conscious, rinse their mouth with water and have them drink 2-4 glasses of water or milk. Seek immediate medical attention.
[6]

Disposal Plan

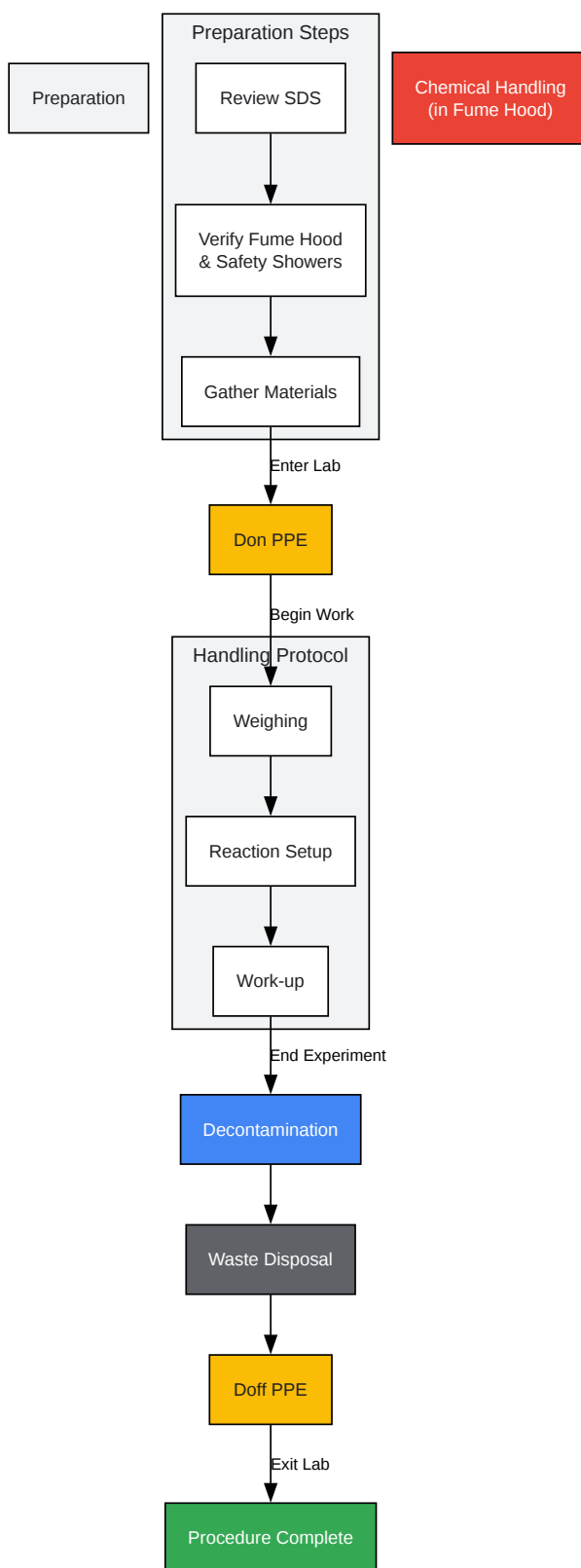
All waste containing **4-(Methylthio)phenyl isothiocyanate** is considered hazardous.

- Waste Collection:
 - Collect all contaminated solid waste (e.g., gloves, weighing paper, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
 - Collect all liquid waste containing the compound in a separate, sealed, and labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Container Labeling:

- Label all waste containers with "Hazardous Waste," the full chemical name "**4-(Methylthio)phenyl isothiocyanate**," and the associated hazards (Toxic, Corrosive).
- Storage:
 - Store waste containers in a designated, well-ventilated, and secure secondary containment area, away from incompatible materials.
- Final Disposal:
 - Dispose of all waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.^{[7][9][10]} Do not pour waste down the drain.^[7]

Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **4-(Methylthio)phenyl isothiocyanate**.



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Caption: Workflow for Safe Handling of **4-(Methylthio)phenyl isothiocyanate**.

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